

Essential Safety and Logistical Information for Handling OG-L002

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Compound of Interest

Compound Name: OG-L002

Cat. No.: B609721

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **OG-L002**. Given that a specific Safety Data Sheet (SDS) for **OG-L002** is not readily available in the public domain, this document synthesizes information from supplier data and general laboratory safety protocols for handling potent, novel research chemicals. It is imperative to treat **OG-L002** as a compound with unknown hazards and to handle it with the utmost caution.

Emergency Contact Information:

Contact	Phone Number
Emergency Services	911 (or local equivalent)
Institutional Safety Office	[Insert specific number here]
Principal Investigator	[Insert specific number here]

Chemical Identification and Properties

Property	Value
Chemical Name	4'-((1R,2S)-2-aminocyclopropyl)biphenyl-3-ol
Molecular Formula	C15H15NO
Molecular Weight	225.29 g/mol
CAS Number	1357302-64-7
Known Function	Potent and specific LSD1 inhibitor
Storage Temperature	-20°C

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **OG-L002** to ensure that the selected PPE is appropriate for the planned procedures.

PPE Category	Minimum Requirement	Recommended for Higher Risk Operations
Hand Protection	Double-gloving with nitrile gloves.[1]	Chemical-resistant gloves (e.g., butyl rubber or neoprene) over nitrile gloves, especially when handling concentrated solutions.[2]
Eye and Face Protection	Safety glasses with side shields.[1]	Chemical splash goggles and a face shield, particularly when there is a risk of splashes or aerosols.[3][4]
Body Protection	A fully buttoned, long-sleeved laboratory coat.[3]	A chemical-resistant apron over the lab coat.
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated area or a chemical fume hood.	A NIOSH-approved respirator may be necessary if there is a risk of aerosolization or if working outside of a fume hood.[3][5]
Footwear	Closed-toe shoes.[3]	Chemical-resistant shoe covers may be considered in areas with a high risk of spills.

Operational and Disposal Plans

Engineering Controls

- Ventilation: All work with solid **OG-L002** and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Designated Area: Establish a designated area for handling and storing **OG-L002**. This area should be clearly marked with warning signs.

Handling and Storage Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, do so in a fume hood on a tared weigh paper or in a container that can be sealed for transport.
- Dissolving: **OG-L002** is often dissolved in dimethyl sulfoxide (DMSO).[2] DMSO can facilitate the absorption of chemicals through the skin; therefore, extreme caution must be exercised when handling DMSO solutions of **OG-L002**. [2][6]
- Storage: Store **OG-L002** in a tightly sealed, clearly labeled container at -20°C in the designated storage area.

Spill Management

- Evacuation: In the event of a large spill, evacuate the immediate area and alert others.
- Containment: For small spills within a fume hood, contain the spill with an appropriate absorbent material (e.g., chemical absorbent pads or vermiculite).
- Cleanup: Wearing appropriate PPE, carefully clean up the spill. The waste from the cleanup should be placed in a sealed, labeled hazardous waste container.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent.

Disposal Plan

All waste contaminated with **OG-L002**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.

- Waste Collection: Collect all **OG-L002** waste in a designated, leak-proof, and clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name of the contents.
- Disposal Request: Follow your institution's procedures for hazardous waste pickup and disposal. Do not dispose of **OG-L002** down the drain or in the regular trash.[7][8]

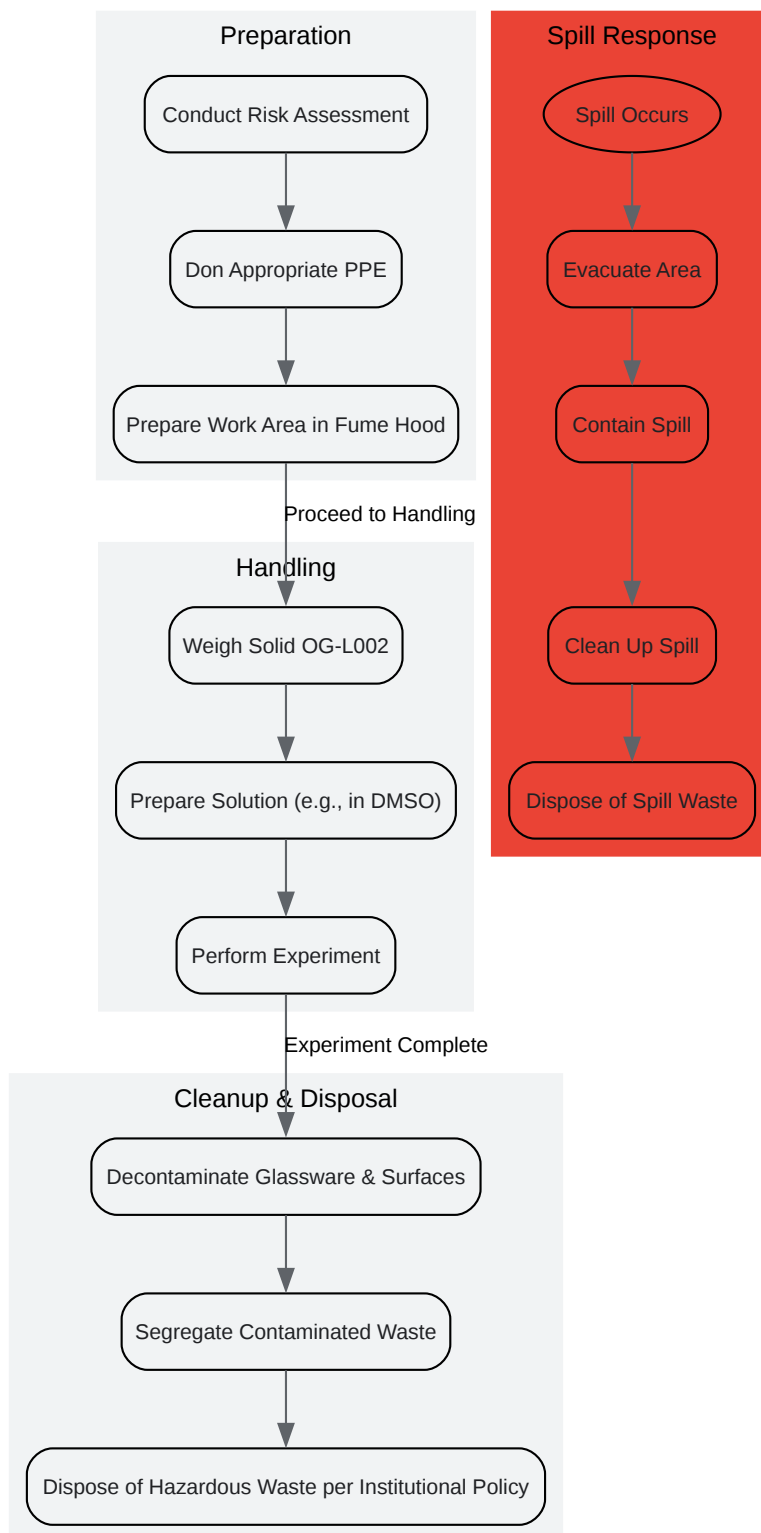
Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Calculate the required mass: For 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 225.29 \text{ g/mol} = 0.00225 \text{ g}$ or 2.25 mg.
- Weighing: In a chemical fume hood, carefully weigh 2.25 mg of **OG-L002** powder.
- Dissolving: Add the weighed **OG-L002** to a sterile microcentrifuge tube or vial. Add 1 mL of high-purity DMSO.
- Mixing: Vortex the solution until the **OG-L002** is completely dissolved. Gentle warming in a 37°C water bath may aid in dissolution.
- Storage: Store the stock solution at -20°C.

Visualizations

Figure 1. Workflow for Safe Handling of OG-L002

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